

Spectroscopic Characterization & Structural Dynamics of (Z)-2-Cycloocten-1-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Cycloocten-1-ol

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Executive Summary

2-Cycloocten-1-ol (CAS: 3212-75-7) is a pivotal cyclic allylic alcohol used extensively as a monomer in Ring-Opening Metathesis Polymerization (ROMP) and as a chiral scaffold in asymmetric catalysis.^[1] Unlike its 6-membered analogs, the 8-membered ring exhibits unique conformational lability, creating distinct spectroscopic signatures that often confound routine analysis.

This guide provides a validated spectroscopic profile (NMR, IR, MS) and a robust synthesis protocol. The data presented here focuses on the thermodynamically stable (Z)-isomer, as the (E)-isomer is a highly strained, transient species typically requiring cryogenic handling.

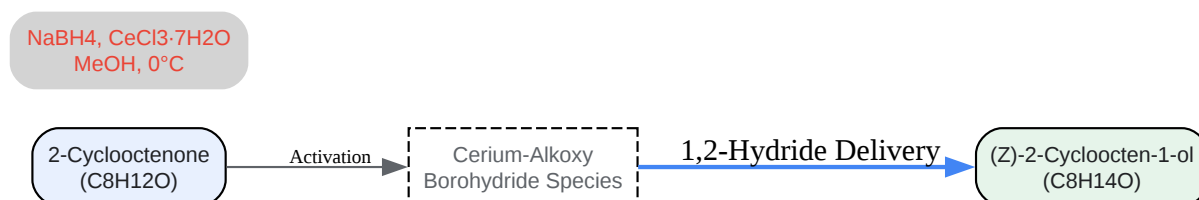
Part 1: Synthesis & Sample Preparation

To ensure spectroscopic fidelity, the sample must be free of the thermodynamically favored saturated ketone (cyclooctanone) or the conjugated enone (2-cyclooctenone).

Validated Protocol: Luche Reduction

The most reliable route to high-purity **2-cycloocten-1-ol** is the 1,2-reduction of 2-cyclooctenone. Standard NaBH_4 reduction often yields significant 1,4-reduction byproducts (saturated alcohols). The addition of Cerium(III) chloride (Luche conditions) alters the hardness of the hydride nucleophile, ensuring exclusive carbonyl attack.

Reaction Scheme:



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Step-by-Step Methodology:

- Preparation: Dissolve 2-cyclooctenone (1.0 eq) and $\text{CeCl}_3 \cdot 7\text{H}_2\text{O}$ (1.1 eq) in MeOH (0.4 M concentration).
- Initiation: Cool to 0°C . Add NaBH_4 (1.1 eq) portion-wise over 10 minutes. Note: Vigorous gas evolution (H_2) will occur.
- Quench: Monitor via TLC (SiO_2 , 20% EtOAc/Hexanes). Upon consumption of starting material (~30 min), quench with saturated aqueous NH_4Cl .
- Purification: Extract with Et_2O . The crude oil is typically >95% pure. For spectroscopic standards, purify via flash chromatography (15% EtOAc/Hexanes) to remove trace cerium salts.

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

The 8-membered ring's flexibility leads to conformational averaging at room temperature. The values below are from high-resolution analysis in CDCl_3 .

¹H NMR Data (400 MHz, CDCl₃)

The diagnostic signals are the vinyl protons (H2, H3) and the carbinol proton (H1). Unlike flat rings, the coupling constants (

) here reflect the twisted boat-chair conformation.

Position	Shift (ppm)	Multiplicity	Coupling Constants (Hz)	Assignment Logic
H-3	5.61	dddd	10.7, 9.0, 7.3, 1.7	Vinyl proton; large coupling to H-2 and vicinal CH ₂ .
H-2	5.52	ddd	10.8, 6.7, 1.2	Vinyl proton; distinct roof effect with H-3.
H-1	4.66	bm	-	Carbinol (CH-OH). Broad due to H-bonding & ring flux.
H-OH	1.8 - 2.2	br s	-	Hydroxyl proton (concentration dependent).
Ring CH	1.40 - 2.25	m	-	Complex envelope of remaining 10 protons.

Critical Analysis:

- The "Roof Effect": The proximity of H2 and H3 chemical shifts often creates a strong second-order effect (roofing), making the alkene region appear as a complex multiplet in lower-field instruments (<300 MHz).

- Conformational Broadening: The signal at 4.66 ppm (H-1) is often broader than expected for a methine proton. This is not an impurity; it is due to the rapid interconversion between ring conformers (boat-chair forms) at 298 K.

C NMR Data (100 MHz, CDCl₃)

Carbon Type	Shift (ppm)	Assignment
Alkene CH	130.7	C-3 (Beta to OH)
Alkene CH	129.7	C-2 (Alpha to OH)
Carbinol CH	72.3	C-1 (C-OH)
Methylene	35.1	C-8 (Allylic/Homoallylic)
Methylene	28.8	Ring CH ₂
Methylene	26.3	Ring CH ₂
Methylene	25.8	Ring CH ₂
Methylene	23.3	Ring CH ₂

Part 3: Mass Spectrometry (MS) Profile

For identification, Electron Ionization (EI) is standard. The molecule is fragile and shows characteristic elimination patterns.

Ionization Mode: EI (70 eV) Molecular Formula: C

H

O Molecular Weight: 126.20 g/mol

m/z	Intensity	Fragment Identity	Diagnostic Value
126	Weak (<5%)		Molecular ion (often invisible in harsh ionization).
108	Base Peak		Dehydration. Loss of water to form cyclooctadiene cation.
93	High		Ring contraction/fragmentation.
79	Medium		Typical cyclic hydrocarbon fragment.
67	High		Cyclopentenyl cation (ring contraction).

Scientist's Note: The dominance of the

108 peak is the primary quality control check. If

126 is the base peak, your ionization energy is likely too soft, or you have contamination from the saturated ketone (MW 126, but chemically distinct).

Part 4: Infrared (IR) Spectroscopy

IR is the quickest method to confirm the success of the reduction (appearance of OH, disappearance of C=O).

- 3300 - 3400 cm

(Broad, Strong): O-H stretching. Indicates H-bonded alcohol.

- 3010 - 3020 cm

(Weak): =C-H stretching (sp

).

- 2850 - 2930 cm

(Strong): -C-H stretching (sp

ring methylenes).

- 1645 - 1655 cm

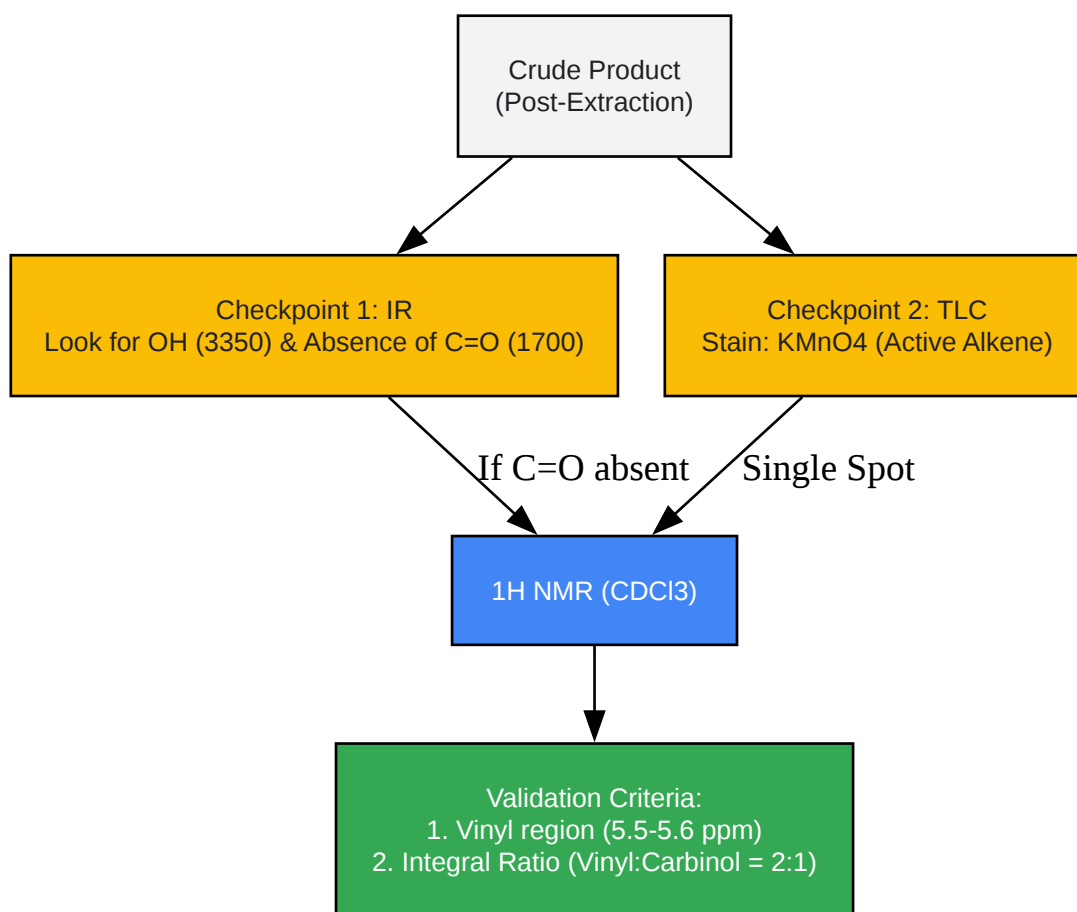
(Medium): C=C stretching. Note: This is distinct from the C=O stretch of the starting material (which would appear at ~1700 cm

). Absence of 1700 cm

confirms full conversion.

Part 5: Structural Logic & Workflow

The following diagram illustrates the logical flow for characterizing this specific molecule, highlighting the "Self-Validating" checkpoints.



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References

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Sources

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